

Molecular weight and formula of (2,4-Dipropoxyphenyl)boronic acid

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Compound of Interest

Compound Name: (2,4-Dipropoxyphenyl)boronic acid

Cat. No.: B138355

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An In-depth Technical Guide on (2,4-Dipropoxyphenyl)boronic acid

This guide provides an overview of the chemical properties of **(2,4-Dipropoxyphenyl)boronic acid**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

Molecular Profile

(2,4-Dipropoxyphenyl)boronic acid is an organic compound with significant potential in various chemical syntheses. A clear understanding of its molecular weight and formula is fundamental for its application in experimental research.

Property	Value
Molecular Formula	C ₁₂ H ₁₉ BO ₄ [1]
Molecular Weight	238.09 g/mol [1]

Experimental Protocols

The determination of the molecular weight of **(2,4-Dipropoxyphenyl)boronic acid** is based on its chemical formula. The process involves the summation of the atomic weights of each constituent atom.

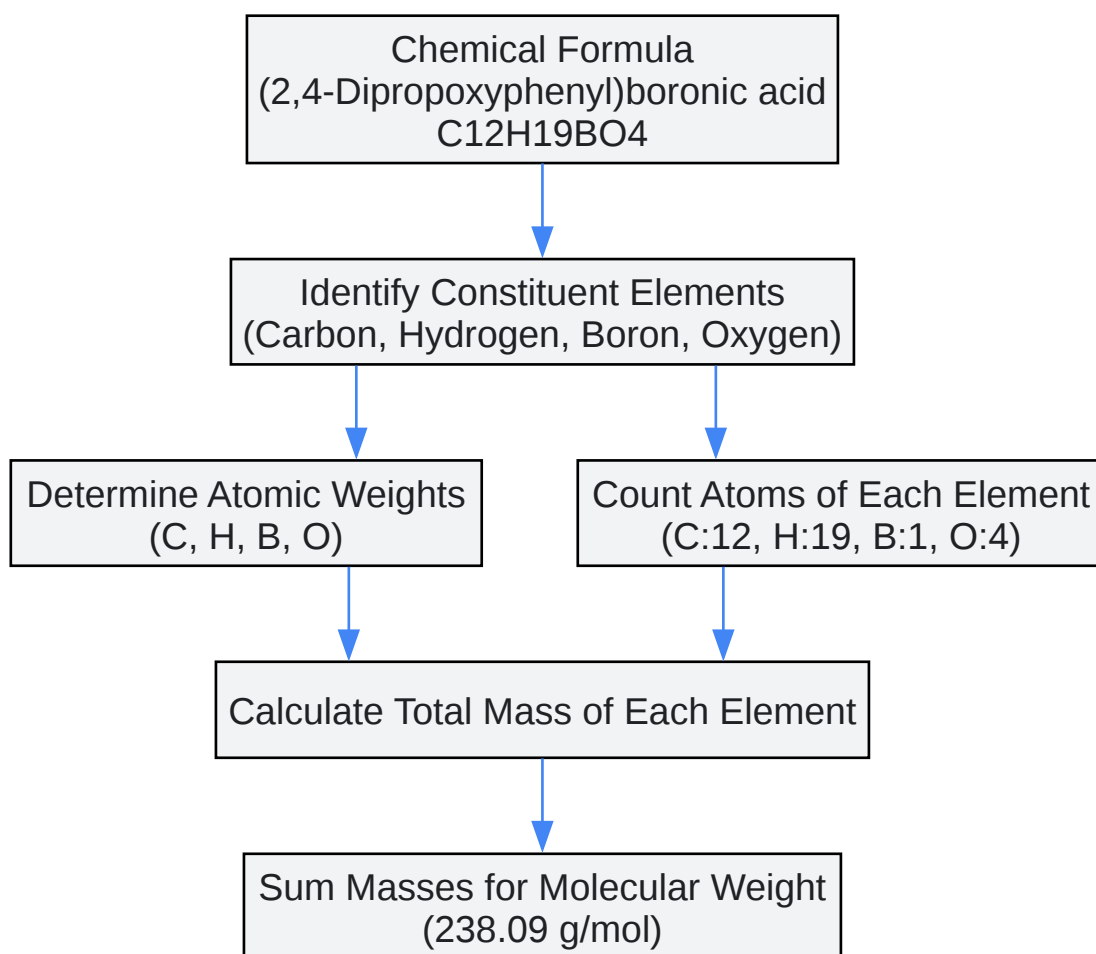
Methodology for Molecular Weight Calculation:

- Identify the elements present: The chemical formula $C_{12}H_{19}BO_4$ indicates the presence of Carbon (C), Hydrogen (H), Boron (B), and Oxygen (O).^[1]
- Determine the number of atoms for each element: The formula shows 12 Carbon atoms, 19 Hydrogen atoms, 1 Boron atom, and 4 Oxygen atoms.
- Ascertain the atomic weight of each element:
 - Carbon (C): ~ 12.01 g/mol
 - Hydrogen (H): ~ 1.008 g/mol
 - Boron (B): ~ 10.81 g/mol
 - Oxygen (O): ~ 16.00 g/mol
- Calculate the total weight for each element:
 - Carbon: $12 * 12.01 = 144.12$ g/mol
 - Hydrogen: $19 * 1.008 = 19.152$ g/mol
 - Boron: $1 * 10.81 = 10.81$ g/mol
 - Oxygen: $4 * 16.00 = 64.00$ g/mol
- Sum the weights to find the molecular weight:
 - $144.12 + 19.152 + 10.81 + 64.00 = 238.082$ g/mol

The calculated molecular weight is approximately 238.09 g/mol .

Diagrammatic Representation

The logical workflow for determining the molecular weight of **(2,4-Dipropoxyphenyl)boronic acid** is illustrated below.



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References

- 1. 2,4-DIPROPOXYPHENYLBORONIC ACID - Safety Data Sheet [chemicalbook.com]
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